Application Notes & Protocols: The Synthetic Utility of 2-Morpholinone Hydrochloride

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Compound of Interest

Compound Name:	*2-Morpholinone hydrochloride*
Cat. No.:	*B1368127*

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Abstract

This document provides a comprehensive technical guide for researchers, medicinal chemists, and drug development professionals on the application of **2-Morpholinone hydrochloride** in modern organic synthesis. 2-Morpholinone, a heterocyclic lactam, serves as a privileged scaffold in medicinal chemistry due to its favorable physicochemical properties and its presence in numerous bioactive molecules.[1][2][3] The hydrochloride salt offers a stable, crystalline, and easy-to-handle solid form of the parent heterocycle, making it an ideal starting point for a variety of synthetic transformations. This guide moves beyond simple procedural lists to explain the underlying chemical principles, offering field-proven insights into experimental design, and providing detailed, validated protocols for key synthetic applications.

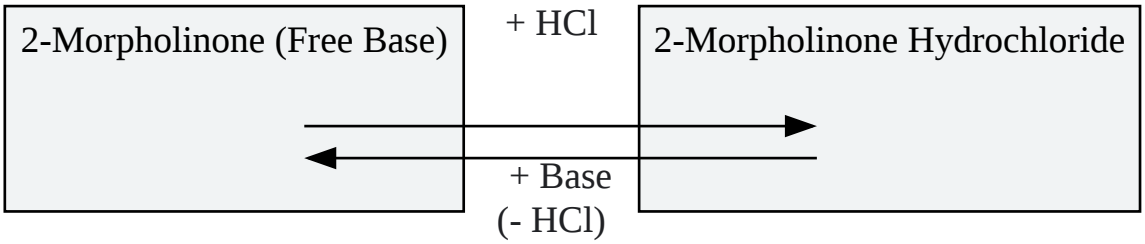
Introduction: The 2-Morpholinone Scaffold

The 2-morpholinone core is a six-membered heterocycle containing both an ether and an amide functional group. This unique combination imparts a desirable set of properties, including metabolic stability, aqueous solubility, and the ability to act as a hydrogen bond acceptor, which are highly sought after in drug design.[2] Molecules incorporating this scaffold have

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demonstrated a wide array of biological activities, finding use as anticancer agents, antibiotics, and antidepressants.[4][5]

2-Morpholinone hydrochloride is the salt formed by the reaction of the 2-morpholinone free base with hydrochloric acid. The protonation occurs at the nitrogen atom, resulting in a more stable and less hygroscopic solid compared to the parent amine. In synthetic applications, the hydrochloride salt is typically neutralized in situ using a non-nucleophilic base to liberate the reactive free base for subsequent transformations.



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Caption: Interconversion of 2-Morpholinone and its hydrochloride salt.

Core Synthetic Applications

The primary utility of **2-morpholinone hydrochloride** is as a robust starting material for the synthesis of complex, high-value molecules. Its structure allows for functionalization at multiple positions, enabling the creation of diverse chemical libraries for drug discovery.

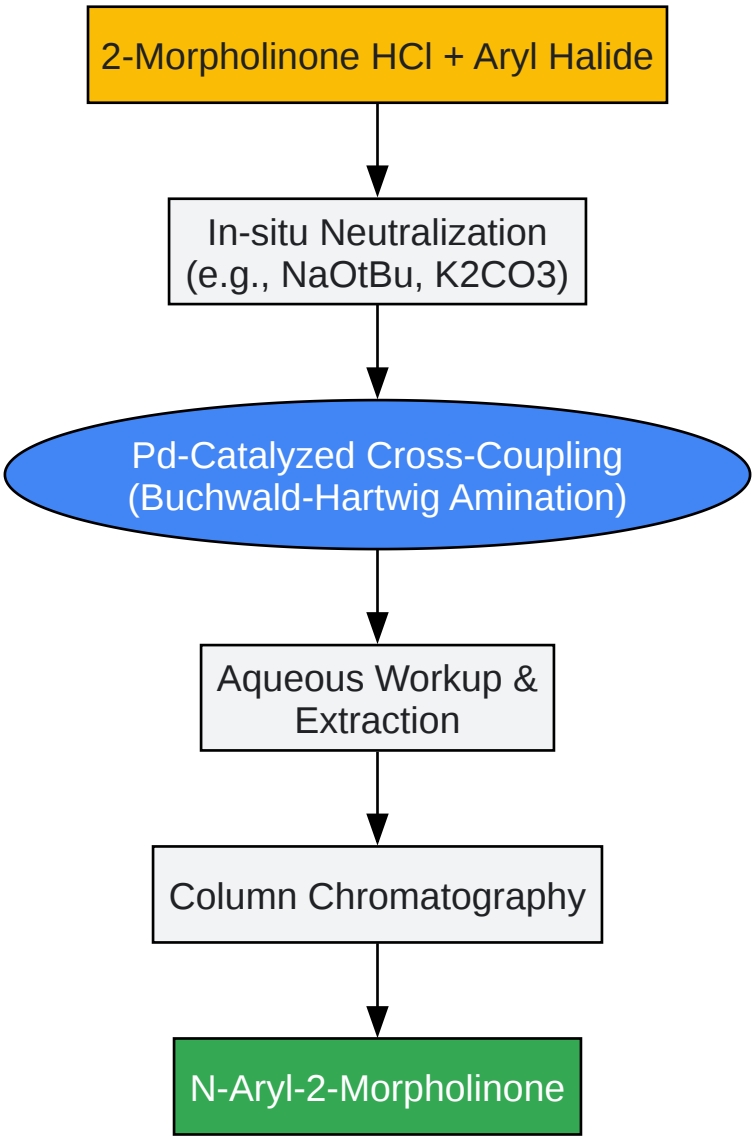
N-Functionalization: Building Molecular Complexity

The secondary amine within the 2-morpholinone scaffold is a prime site for modification. N-alkylation, N-arylation, and N-acylation reactions are routinely used to attach various substituents, significantly altering the molecule's steric and electronic properties. Buchwald-Hartwig amination, for example, is a powerful palladium-catalyzed cross-coupling reaction for forming C-N bonds, enabling the synthesis of N-aryl morpholinones.

Rationale for Method Selection: The choice of a palladium catalyst, a specialized phosphine ligand (e.g., XPhos, RuPhos), and a suitable base is critical for an efficient Buchwald-Hartwig coupling. The ligand stabilizes the palladium center and facilitates the reductive elimination

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step that forms the desired C-N bond. A hindered, non-nucleophilic base like sodium tert-butoxide is used to deprotonate the amine without competing in the coupling reaction.



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Caption: Workflow for the synthesis of N-Aryl-2-Morpholinones.

Asymmetric Synthesis of Chiral Scaffolds

Chiral morpholin-2-ones are highly valuable intermediates, notably in the synthesis of pharmaceuticals like the antiemetic drug Aprepitant.[6] Modern catalytic methods allow for the one-pot construction of these chiral heterocycles from simple achiral starting materials.

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Causality in Asymmetric Synthesis: A particularly elegant strategy involves a domino reaction sequence initiated by a Knoevenagel condensation, followed by an asymmetric epoxidation and a final ring-opening cyclization.[6] The enantioselectivity of the entire process is controlled by a chiral catalyst used in the epoxidation step. This telescoped approach is highly efficient, minimizing waste and purification steps between reactions.

C3-Functionalization via Oxidative Coupling

The carbon atom alpha to the carbonyl group (C3) is another key position for introducing diversity. Oxidative cross-dehydrogenative coupling (CDC) reactions allow for the formation of a C-C or C-N bond at this position by selectively removing a hydrogen atom and coupling the resulting radical intermediate with a partner molecule.[7]

Mechanistic Insight: These reactions are typically initiated by a radical initiator (e.g., di-tert-butyl peroxide). The resulting radical preferentially abstracts a hydrogen from the C3 position because the subsequent carbon-centered radical is stabilized by resonance with the adjacent carbonyl group.[7] This regioselectivity is a cornerstone of the protocol's success.

Experimental Protocols

Safety Precaution: Always work in a well-ventilated fume hood. Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves. Consult the Safety Data Sheet (SDS) for all reagents before use.[8][9][10][11]

Protocol 1: Synthesis of 4-phenylmorpholin-2-one via Buchwald-Hartwig Amination

Principle: This protocol details the palladium-catalyzed N-arylation of 2-morpholinone with bromobenzene. The hydrochloride salt is neutralized in situ with sodium tert-butoxide to generate the reactive free amine for the coupling reaction.

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Reagent/Material	M.W. (g/mol)	Amount	Moles (mmol)	Role
2-Morpholinone hydrochloride	137.57	1.38 g	10.0	Starting Material
Bromobenzene	157.01	1.10 mL	10.5	Coupling Partner
$Pd_2(dba)_3$	915.72	92 mg	0.1 (0.2 mol% Pd)	Catalyst Precursor
XPhos	476.63	143 mg	0.3	Ligand
Sodium tert-butoxide	96.10	1.44 g	15.0	Base
Toluene (anhydrous)	-	50 mL	-	Solvent

Procedure:

- To a dry, oven-baked 100 mL round-bottom flask equipped with a magnetic stir bar, add **2-morpholinone hydrochloride** (1.38 g), sodium tert-butoxide (1.44 g), $Pd_2(dba)_3$ (92 mg), and XPhos (143 mg).
- Seal the flask with a rubber septum. Evacuate and backfill the flask with argon or nitrogen gas three times.
- Using syringes, add anhydrous toluene (50 mL) followed by bromobenzene (1.10 mL).
- Place the flask in a preheated oil bath at 100 °C and stir vigorously for 12-16 hours.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by slowly adding 50 mL of water.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL).

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- Combine the organic layers, wash with brine (50 mL), dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluent: 30-50% ethyl acetate in hexanes) to yield the title compound.
- Characterize the final product using ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Protocol 2: Asymmetric Synthesis of (R)-3-phenylmorpholin-2-one

Principle: This protocol is an adaptation of the one-pot methodology described by Gualandi et al., involving a Knoevenagel condensation, asymmetric epoxidation, and domino ring-opening cyclization (DROC).[6] It provides enantioenriched 3-substituted morpholinones.

Reagent/Material	M.W. (g/mol)	Amount	Moles (mmol)	Role
Benzaldehyde	106.12	0.51 mL	5.0	Aldehyde
(Phenylsulfonyl)acetonitrile	181.22	906 mg	5.0	Acetonitrile source
Cinchona alkaloid catalyst	-	~10 mol%	0.5	Chiral Catalyst
Cumyl hydroperoxide	152.19	1.1 mL	6.0	Oxidant
2-Aminoethanol	61.08	330 µL	5.5	Amine source
Toluene (anhydrous)	-	25 mL	-	Solvent

Procedure:

- Step A (Knoevenagel/Epoxidation): To a dry flask under an inert atmosphere, add benzaldehyde (0.51 mL), (phenylsulfonyl)acetonitrile (906 mg), and the chiral Cinchona alkaloid catalyst (0.5 mmol) in anhydrous toluene (15 mL).

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- Stir the mixture at room temperature for 30 minutes.
- Cool the mixture to 0 °C and add cumyl hydroperoxide (1.1 mL) dropwise. Allow the reaction to stir at 0 °C for 24-48 hours, monitoring for the formation of the chiral epoxide intermediate.
- Step B (DROC): To the reaction mixture containing the crude epoxide, directly add 2-aminoethanol (330 µL).
- Warm the mixture to 60 °C and stir for an additional 6-12 hours until the cyclization is complete (monitor by LC-MS).
- Cool the reaction to room temperature and dilute with ethyl acetate (50 mL).
- Wash the organic phase sequentially with 1 M HCl (2 x 20 mL), saturated sodium bicarbonate solution (2 x 20 mL), and brine (20 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting solid by flash chromatography or recrystallization to afford the enantioenriched (R)-3-phenylmorpholin-2-one.
- Confirm the structure and determine the enantiomeric excess (ee) using chiral HPLC analysis.

Safety and Handling

- Personal Protective Equipment: Chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat are mandatory.[8]
- Handling: **2-Morpholinone hydrochloride** is an irritant. Avoid inhalation of dust and contact with skin and eyes.[12] Handle in a well-ventilated area or fume hood. Use non-sparking tools if handling large quantities.[8]
- Storage: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents. Keep the container tightly closed.[10]

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- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

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